

In-depth Technical Guide: The Occurrence of 3-Bromo-5-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 3-Bromo-5-hydroxybenzoic acid

Cat. No.: B114173

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Abstract

This technical guide addresses the natural occurrence of **3-bromo-5-hydroxybenzoic acid**. A thorough review of scientific literature and chemical databases indicates that **3-bromo-5-hydroxybenzoic acid** is not a known naturally occurring compound. It is recognized as a synthetic chemical, available commercially for research and development purposes. This document clarifies its status and distinguishes it from structurally related natural products.

Introduction to 3-Bromo-5-hydroxybenzoic Acid

3-Bromo-5-hydroxybenzoic acid is a halogenated aromatic carboxylic acid with the chemical formula $C_7H_5BrO_3$. Its structure consists of a benzoic acid core substituted with both a bromine atom and a hydroxyl group. While halogenated organic compounds are a diverse class of molecules, with many examples found in nature, particularly in marine organisms, the specific isomer **3-bromo-5-hydroxybenzoic acid** appears to be exclusively of synthetic origin.

Natural Occurrence Assessment

Extensive searches of chemical and biological databases, including PubChem and various scientific literature repositories, have yielded no evidence of **3-bromo-5-hydroxybenzoic acid** being isolated from a natural source (e.g., plant, fungus, bacterium, or marine organism).

The compound is widely listed in the catalogs of chemical suppliers and is described in the context of organic synthesis.[1][2][3][4] For instance, one synthetic route involves the reaction of 3-bromo-5-iodo-benzoic acid with copper(I) oxide and sodium hydroxide.[1]

While the direct natural occurrence of **3-bromo-5-hydroxybenzoic acid** has not been reported, it is noted as a potential metabolite of 3,5-dihydroxybenzoic acid in the context of benzoic acid metabolism.[5] However, the context does not confirm this as a natural in vivo process. It is crucial to distinguish this from its isolation as a constituent natural product.

It is important to note that other related compounds are indeed natural products. For example:

- 3-hydroxybenzoic acid (the non-brominated parent compound) is found in plants like grapefruit (*Citrus paradisi*) and olive oil (*Olea europaea*).[6]
- 2-Bromo-5-hydroxybenzoic acid, a different isomer, has been described as a naturally occurring chemical.[7]
- Marine sponges are a rich source of diverse brominated compounds, though this specific molecule is not among those reported in comprehensive reviews.[8]

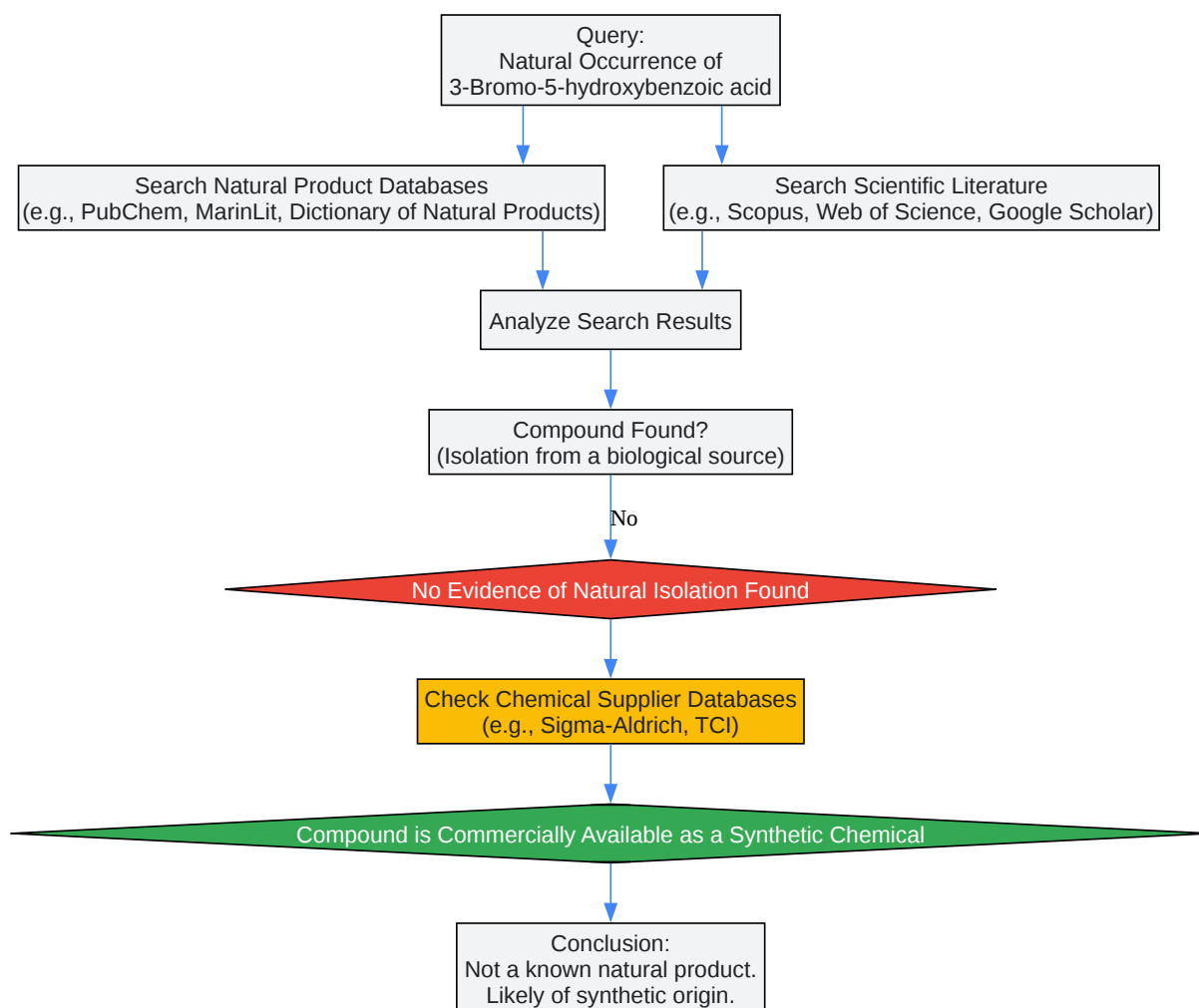
Physicochemical Properties

For reference in synthetic and laboratory contexts, the key physicochemical properties of **3-bromo-5-hydroxybenzoic acid** are summarized below.

Property	Value	Source
CAS Number	140472-69-1	[1][2][9]
Molecular Formula	C ₇ H ₅ BrO ₃	[2][9]
Molecular Weight	217.02 g/mol	[5][9]
Melting Point	237-241 °C	[1][3]
Boiling Point	388.1 °C (Predicted)	[1]
Form	Solid	[3]
Solubility	Soluble in Methanol	[1]

Logical Workflow for Determining Natural Occurrence

The process to determine if a compound is a natural product involves a hierarchical search of available data. The workflow below illustrates the logical steps taken to arrive at the conclusion for **3-bromo-5-hydroxybenzoic acid**.



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